

carbosulfan environmental persistence vs other carbamates

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Compound Focus: Carbosulfan

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Environmental Persistence Comparison

Compound	Study Context	Half-Life / Persistence Data	Key Metabolites & Their Persistence
Carbosulfan	Cucumber field trials [1] [2]	Parent compound half-life: 1.5 days (Rapid dissipation) [1] [2]	Carbofuran half-life: 45 days (Very stable) [1] [2]
Carbofuran	Cucumber field trials [1] [2]	-	-
Methomyl	Market Analysis [3]	Not persistent / short-lived [3]	-
Carbaryl	Market Analysis [3]	Not persistent / short-lived [3]	-

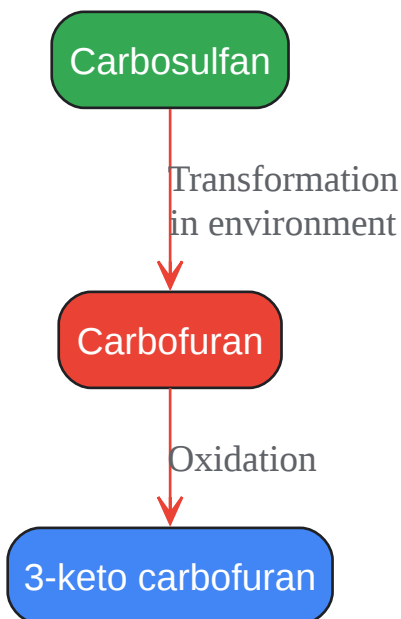
Experimental Data and Methodology

The quantitative data in the table above is derived from specific experimental protocols. Here is a detailed breakdown of the key study on **carbosulfan**.

- **Research Objective:** To investigate the residue behavior and dietary intake risk of **carbosulfan** and its metabolites in cucumbers under field conditions [1] [2].
- **Field Trial Design:** Trials were conducted in Beijing, China. **Carbosulfan** emulsifiable concentrate (200 g/L) was applied to cucumber plots at the recommended dosage. Samples were collected at predetermined intervals (2 hours to 21 days) after application [2].
- **Analytical Method:** A quick and reliable method using **Ultrahigh Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)** was developed and validated [1] [2].
 - **Extraction:** Cucumber samples were extracted with solvents.
 - **Analysis:** UPLC-MS/MS was used to separate, identify, and quantify **carbosulfan**, carbofuran, and 3-hydroxy carbofuran.
 - **Validation:** The method was validated with fortified recoveries ranging from 87.2% to 91.0% and relative standard deviations of 3.2%-8.1%, confirming its accuracy and precision [1].
- **Key Findings:** The data showed that **carbosulfan** rapidly dissipates, but its primary metabolite, **carbofuran, is much more persistent and accumulates**. The final residue of carbofuran 5 days after application was higher than China's maximum residue limit (MRL), while **carbosulfan's** was below its MRL [1] [2].

Transformation Pathway and Metabolic Relationship

Carbosulfan's environmental impact is defined by its transformation into more toxic and persistent compounds. The following diagram illustrates its major metabolic pathway.



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This transformation is critical for risk assessment, as the joint toxicity of the parent compound and its metabolites must be considered [2] [4].

Key Implications for Research

- **Focus on Metabolites:** Environmental persistence and risk assessments for **carbosulfan** must account for its long-lived metabolites, particularly carbofuran [1] [2].
- **Regulatory and Safety Considerations:** The dissociation between rapidly declining parent compound and accumulating toxic metabolites informs the establishment of safe pre-harvest intervals and Maximum Residue Limits (MRLs) [1] [5].

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